

Butyl Methyl Trisulfide: A Comparative Analysis of a Potent Sulfur Odorant

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Compound of Interest

Compound Name: *Butyl methyl trisulfide*

Cat. No.: *B15418111*

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Butyl methyl trisulfide is a potent sulfur-containing odorant that contributes to the characteristic aroma of various natural products. This guide provides a comparative analysis of **butyl methyl trisulfide** against other significant sulfur-containing odorants, offering insights into their chemical properties, olfactory perception, and biological significance. This objective comparison is intended for researchers, scientists, and drug development professionals working with flavor and fragrance chemistry, sensory science, and pharmacology.

Chemical and Physical Properties

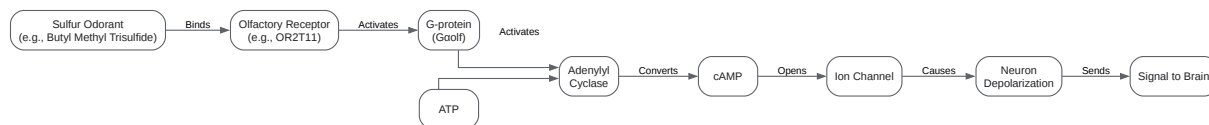
Sulfur-containing compounds are a diverse class of molecules known for their potent and often pungent odors.[1][2] **Butyl methyl trisulfide** belongs to the trisulfide functional group, which is characterized by a linear chain of three sulfur atoms. Its properties, along with those of other representative sulfur odorants, are summarized in the table below.

Property	Butyl Methyl Trisulfide	Dimethyl Disulfide	Allyl Mercaptan
Chemical Formula	C5H12S3	C2H6S2	C3H6S
Molecular Weight	168.34 g/mol	94.2 g/mol	74.14 g/mol
Odor Description	Sulfurous, onion-like	Cabbage, sulfurous	Garlic-like
Boiling Point	Not available	109.7 °C	67-68 °C
Odor Threshold	Not available in direct comparison	0.001 ppm[3]	Not available in direct comparison

Olfactory Perception and Receptor Interaction

The perception of sulfur-containing odorants is mediated by specific olfactory receptors (ORs) in the nasal epithelium. The human olfactory receptor OR2T11 has been identified as a key receptor for detecting low-molecular-weight thiols.[1][4] Interestingly, the activity of this receptor is modulated by the presence of copper ions, suggesting a metalloprotein-based sensing mechanism.[1][4] Similarly, the mouse olfactory receptor MOR244-3 is responsible for detecting sulfur compounds like (methylthio)methanethiol and its activation is also copper-dependent.[2][5][6][7]

While direct comparative data for **butyl methyl trisulfide** binding to these receptors is not readily available, the structural similarities to other known ligands suggest it may interact with a similar subset of ORs. The general signaling pathway for odorant perception is initiated by the binding of an odorant molecule to an OR, which is a G-protein coupled receptor (GPCR).[5][8][9][10] This binding event triggers a conformational change in the receptor, leading to the activation of a G-protein, which in turn activates adenylyl cyclase to produce cyclic AMP (cAMP).[5][10] This increase in cAMP opens cyclic nucleotide-gated ion channels, leading to depolarization of the olfactory sensory neuron and the propagation of a signal to the brain.[5][10]



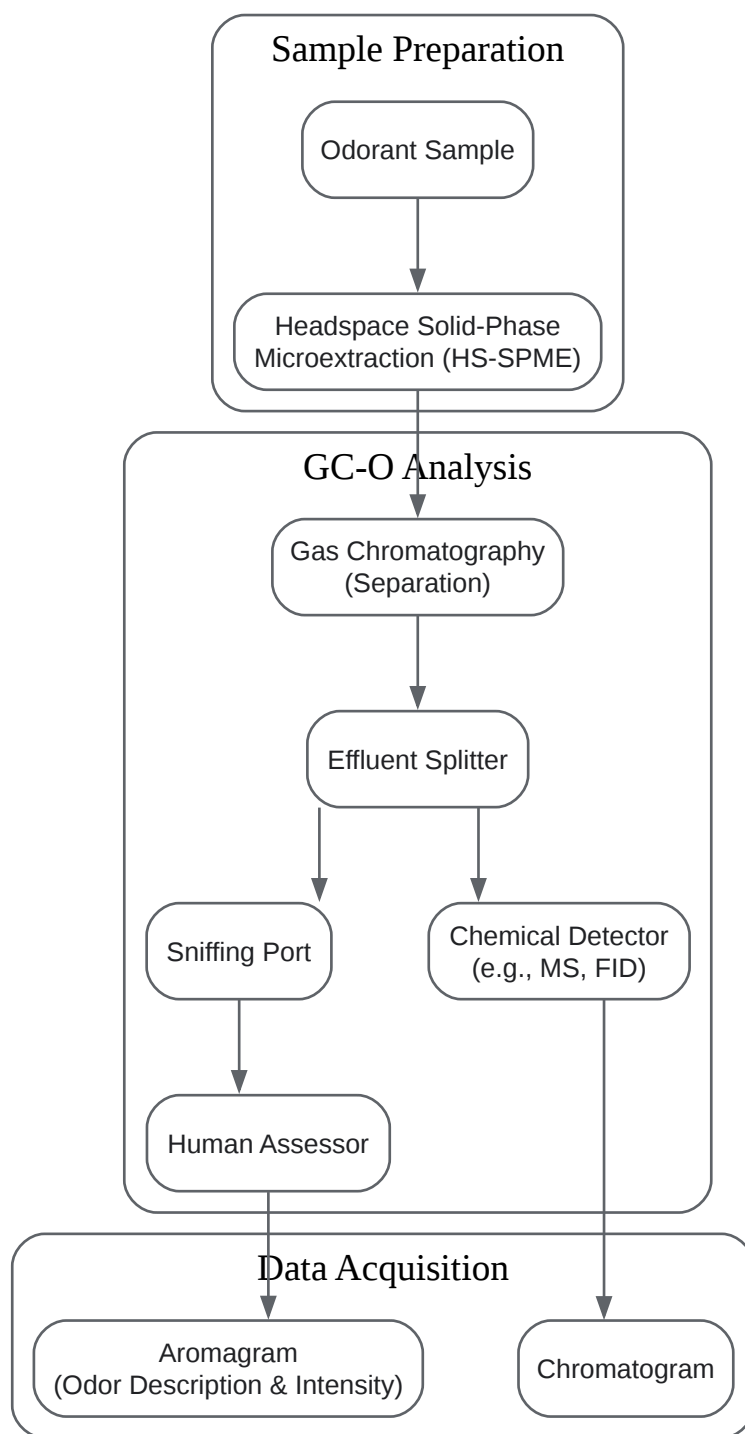
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Caption: General olfactory signal transduction pathway.[5][10]

Experimental Methodologies

The analysis and comparison of potent odorants like **butyl methyl trisulfide** require specialized analytical techniques. Gas chromatography-olfactometry (GC-O) is a powerful method that combines the separation capabilities of gas chromatography with human sensory evaluation.[11] This technique allows for the identification of odor-active compounds in a complex mixture.

For the quantitative analysis of sulfur compounds, a sulfur chemiluminescence detector (SCD) is often employed with gas chromatography (GC-SCD).[12][13] This detector offers high selectivity and sensitivity for sulfur-containing molecules.[12][13] The determination of odor thresholds, a key metric for comparing the potency of odorants, is typically performed using dynamic olfactometry, where a trained panel of assessors is presented with a series of dilutions of the odorant to determine the lowest concentration at which it can be detected.[14][15][16]



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Caption: Workflow for Gas Chromatography-Olfactometry (GC-O).[11]

Synthesis of Unsymmetrical Trisulfides

The synthesis of unsymmetrical trisulfides like **butyl methyl trisulfide** can be challenging. One reported method involves the use of 9-fluorenylmethyl (Fm) disulfides as precursors.[17][18] This method allows for the generation of reactive persulfide intermediates under mild conditions, which can then be trapped by an appropriate electrophile to form the desired unsymmetrical trisulfide.[17][18]

Biological Significance and Applications

Sulfur-containing compounds, including trisulfides, are found in a variety of natural sources and contribute to their characteristic flavors and aromas.[19] For example, they are key components of the aroma of many vegetables, such as those from the Allium and Cruciferae families.[19] Beyond their sensory properties, some organosulfur compounds from sources like garlic have been investigated for their potential biological activities.[18] The potent odor of many sulfur compounds also makes them useful as odorants for natural gas to warn of leaks.[20]

Conclusion

Butyl methyl trisulfide is a representative member of the trisulfide class of sulfur-containing odorants. While direct comparative experimental data for its odor threshold and receptor binding affinity against other sulfur compounds is limited in the currently available literature, its structural features suggest it likely interacts with the same olfactory receptors that detect other low-molecular-weight thiols and sulfides. The methodologies for the analysis and synthesis of such compounds are well-established, paving the way for future studies to provide a more detailed quantitative comparison. A deeper understanding of the structure-activity relationships of these potent odorants will be valuable for the food, fragrance, and pharmaceutical industries.

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